

# Aniline Hydrochloride: A Technical Safety and Handling Guide for Researchers

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## Compound of Interest

Compound Name: *Aniline hydrochloride*

Cat. No.: B094754

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This in-depth guide provides a comprehensive overview of the safety information for **Aniline Hydrochloride** (CAS No: 142-04-1), tailored for researchers, scientists, and professionals in drug development. The information is compiled from various Safety Data Sheets (SDS) to ensure a thorough understanding of the substance's hazards, handling procedures, and emergency responses.

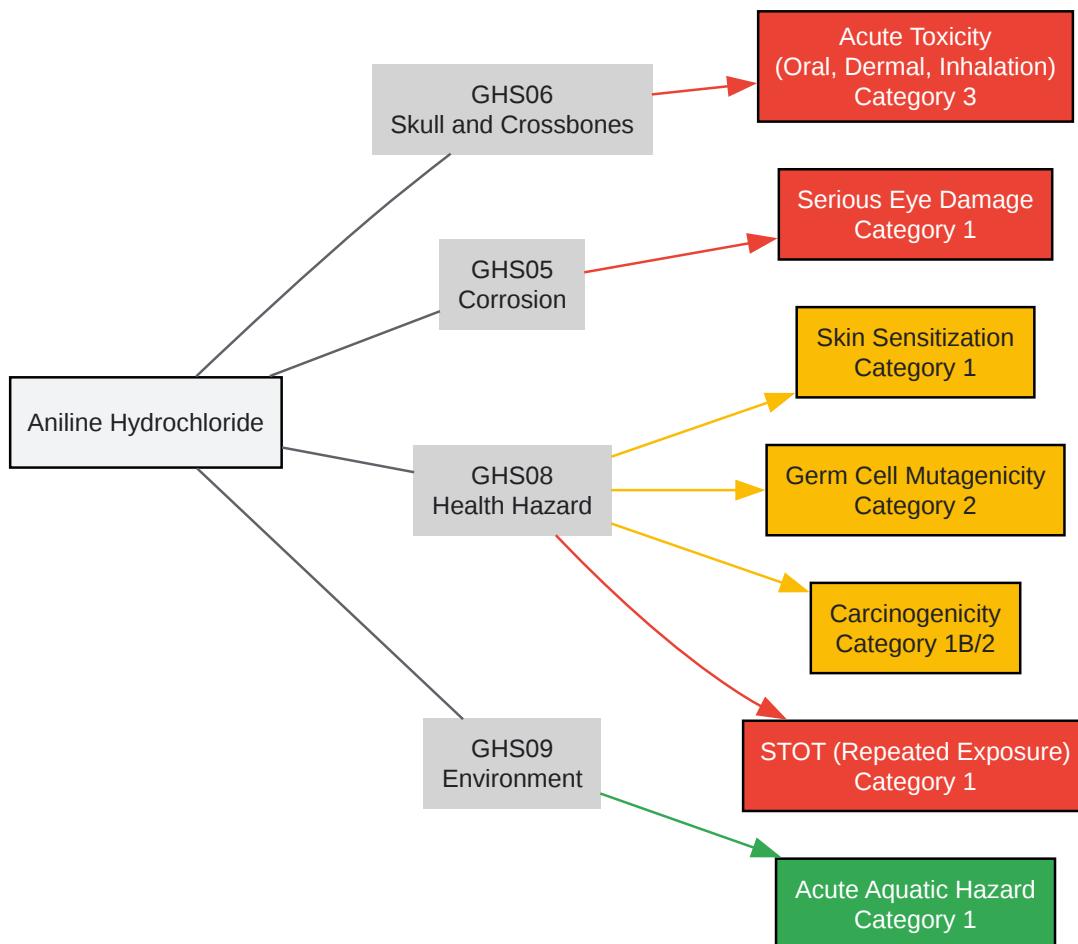
## Substance Identification

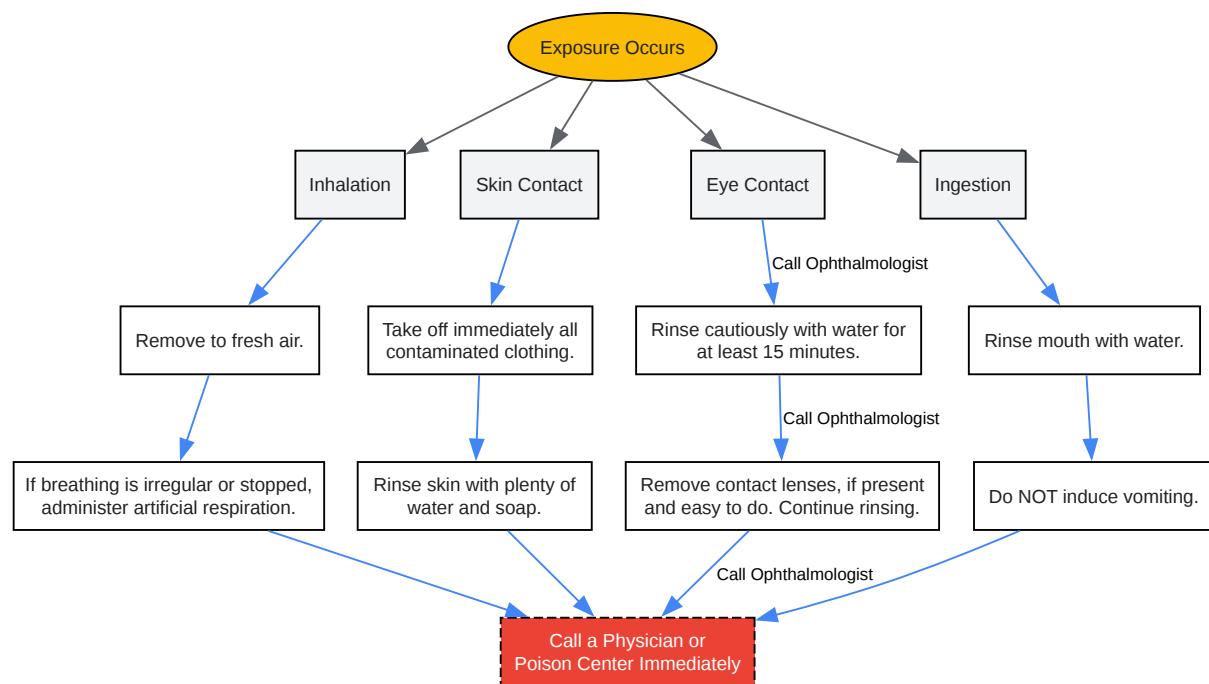
**Aniline hydrochloride**, also known as anilinium chloride or aniline salt, is the hydrochloride salt of aniline. It is a white to greenish crystalline solid that may darken upon exposure to air and light.<sup>[1][2]</sup> It is commonly used as an intermediate in the synthesis of dyes, such as aniline black.<sup>[1]</sup>

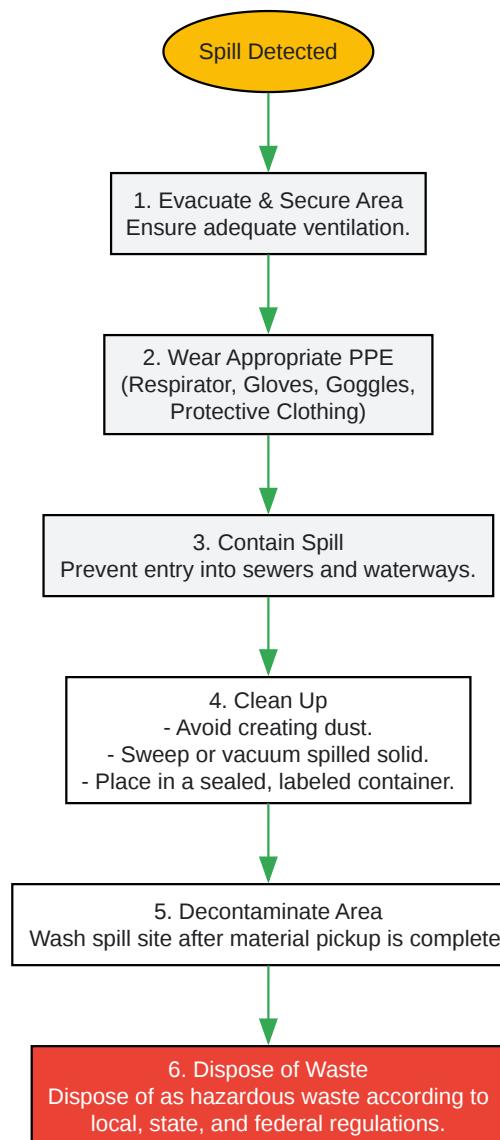
Identifier	Value
CAS Number	142-04-1 <sup>[3]</sup>
EC Number	205-519-8 <sup>[3]</sup>
Molecular Formula	C <sub>6</sub> H <sub>8</sub> ClN (or C <sub>6</sub> H <sub>7</sub> N·HCl) <sup>[3][4]</sup>
Molar Mass	129.59 g/mol

## Hazard Identification and GHS Classification

**Aniline hydrochloride** is classified as a highly hazardous substance. The primary signal word is "Danger".[\[3\]](#)[\[5\]](#) Its classification under the Globally Harmonized System (GHS) involves multiple hazard categories, indicating significant risks to health and the environment.[\[6\]](#)







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## References

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